

# Application Notes and Protocols: Extraction of Sedoheptulose 7-Phosphate from Tissue Samples

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## Compound of Interest

Compound Name: *Sedoheptulose, 7-phosphate*

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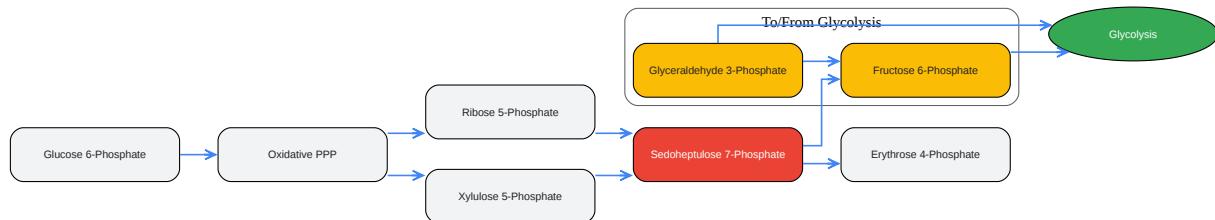
## Introduction

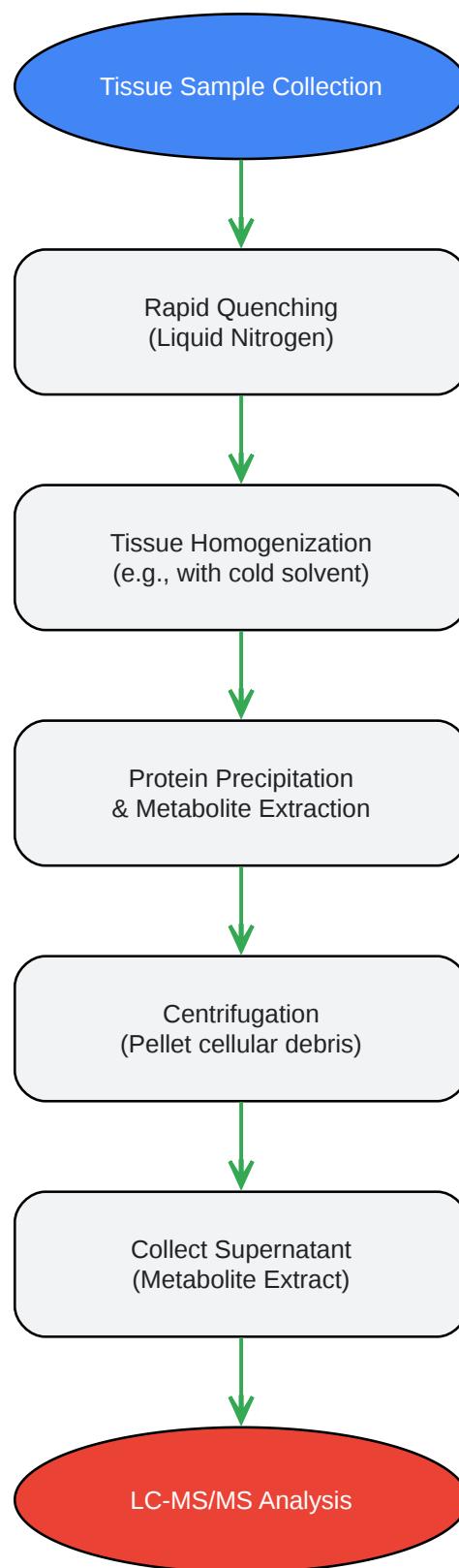
Sedoheptulose 7-phosphate (S7P) is a key intermediate metabolite in the non-oxidative branch of the pentose phosphate pathway (PPP). The PPP is a crucial metabolic route responsible for producing NADPH, which is essential for reductive biosynthesis and cellular antioxidant defense, and for generating precursors for nucleotide synthesis. Given its central role, the accurate quantification of S7P in tissue samples is vital for understanding metabolic regulation in various physiological and pathological states, including cancer, metabolic disorders, and neurodegenerative diseases.

This document provides a detailed protocol for the extraction of sedoheptulose 7-phosphate from tissue samples for subsequent analysis, typically by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

## Signaling Pathway

Sedoheptulose 7-phosphate is a central molecule in the non-oxidative phase of the Pentose Phosphate Pathway, linking it to glycolysis. It is formed from ribose 5-phosphate and xylulose 5-phosphate by the enzyme transketolase, and it can be converted, along with glyceraldehyde 3-phosphate, into fructose 6-phosphate and erythrose 4-phosphate by transaldolase.



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